

Lentinellic Acid: A Technical Overview of its Chemical Properties and Biological Activities

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lentinellic acid, a naturally occurring sesquiterpenoid, has garnered interest in the scientific community for its notable antimicrobial and cytotoxic properties. This technical guide provides a comprehensive overview of **Lentinellic acid**, including its chemical identity, physicochemical properties, and biological activities. The information is curated to support further research and development in the fields of medicinal chemistry and pharmacology.

Chemical Identity

IUPAC Name: (5R,6S,10R,11S)-5,8,8-trimethyl-3,13-dioxo-12-oxatetracyclo[9.4.0.0², ⁵.0⁶, ¹⁰]pentadeca-1,14-diene-14-carboxylic acid[1]

Chemical Synonyms:

- Lentinellic acid[1]
- Cyclobut(6,7)indeno(4,5-b)pyran-3-carboxylic acid, 2,5,6,6a,6b,7,8,9,9a,9b-decahydro-6a,8,8-trimethyl-2,5-dioxo-, (6aR-(6aalpha,6bbeta,9abeta,9balpha))-[1]
- 115219-90-4 (CAS Number)[1]
- orb1702065[1]



- CHEBI:227878[1]
- AKOS040747036[1]
- CS-0065566[1]

Physicochemical Properties

A summary of the computed physicochemical properties of **Lentinellic acid** is presented in the table below. These properties are crucial for understanding its pharmacokinetic and pharmacodynamic behavior.

Property	Value	Source
Molecular Formula	C18H20O5	PubChem[1]
Molecular Weight	316.3 g/mol	PubChem[1]
XLogP3	2.8	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	316.131074 g/mol	PubChem[1]
Topological Polar Surface Area	80.7 Ų	PubChem[1]
Heavy Atom Count	23	PubChem[1]
Complexity	569	PubChem[1]

Biological Activities

Lentinellic acid has been identified as a biologically active compound with both antimicrobial and cytotoxic effects. It is a protoilludane derivative isolated from submerged cultures of Lentinellus ursinus and L. omphalodes[2].



Antimicrobial Activity

Lentinellic acid demonstrates activity primarily against Gram-positive bacteria[3]. It has been reported to be effective against Bacillus brevis, Aerobacter aerogenes, and Corynebacterium insidiosum at concentrations ranging from 1 to 5 μ L/mL[3]. The methyl ester of **Lentinellic acid** has also shown antifungal activity[3].

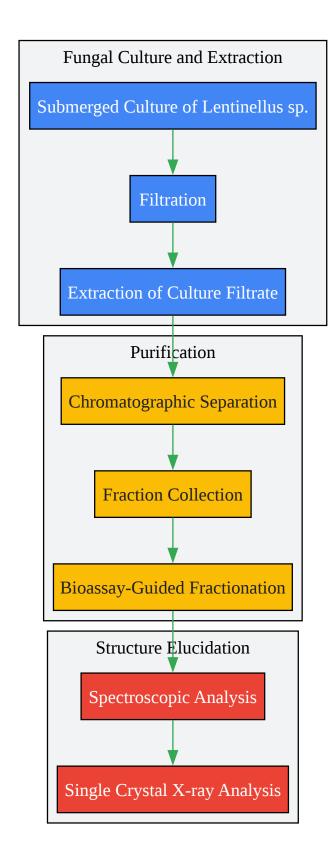
Cytotoxic Activity

In addition to its antimicrobial properties, **Lentinellic acid** exhibits cytotoxic activity[2]. This suggests its potential as a lead compound for the development of novel anticancer agents. However, detailed studies elucidating its specific mechanism of action and its efficacy against a broad panel of cancer cell lines are yet to be extensively reported in publicly available literature.

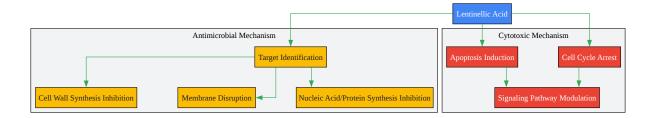
Experimental Protocols Isolation and Structure Elucidation

The isolation of **Lentinellic acid** has been reported from submerged cultures of Lentinellus species. The general workflow for such a process is outlined below.









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